

A comparative study of the crystal lattice of Hg_2I_2 and metallic mercury

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Compound of Interest

Compound Name: Mercury(I) iodide

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A Comparative Analysis of the Crystal Lattices of **Mercury(I) iodide** (Hg_2I_2) and Metallic Mercury

This guide provides a detailed comparison of the crystal lattice structures of **mercury(I) iodide** (Hg_2I_2) and metallic mercury, intended for researchers, scientists, and professionals in drug development. The comparison is based on experimental data from crystallographic studies.

Introduction

Mercury(I) iodide (Hg_2I_2) and metallic mercury, while both containing the element mercury, exhibit fundamentally different crystal structures due to their distinct chemical bonding and composition. Hg_2I_2 is an inorganic compound featuring covalent bonds within discrete linear molecules, whereas metallic mercury is an element characterized by metallic bonding. These differences are clearly reflected in their respective crystal lattice arrangements.

Crystal Structure Comparison

The crystallographic parameters of Hg_2I_2 and metallic mercury have been determined primarily through X-ray diffraction techniques. A summary of their key lattice properties is presented in the table below.

Property	Mercury(II) Iodide (Hg ₂ I ₂)	Metallic Mercury (α-Hg)
Crystal System	Tetragonal	Rhombohedral
Space Group	I4/mmm	R-3m[1][2]
Lattice Parameters	a = 4.8974 (9) Å, c = 11.649 (2) Å[3]	a = 300.5 pm (3.005 Å), α = 70.529°[1][4][5]
Unit Cell Volume	279.40 (9) Å ³ [3]	-
Molecular Structure	Linear I-Hg-Hg-I molecules[6]	Atomic lattice
Bonding	Covalent (within molecule), Van der Waals (between molecules)	Metallic
Hg-Hg Bond/Atom Distance	~2.5903 (13) Å[3][6]	3.005 Å (nearest neighbor distance)[5]
Hg-I Bond Length	~2.7266 (17) Å[3]	Not Applicable

Experimental Protocols

The determination of the crystal structures of both Hg₂I₂ and metallic mercury relies heavily on X-ray diffraction (XRD) methods.

Single-Crystal X-ray Diffraction of Hg₂I₂

The precise lattice parameters and atomic positions for Hg₂I₂ are best determined using single-crystal X-ray diffraction.

- **Crystal Growth:** High-quality single crystals of Hg₂I₂ are grown, often by physical vapor transport.
- **Data Collection:** A suitable single crystal is mounted on a goniometer in an X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 150 K) to reduce thermal vibrations of the atoms.[3] The crystal is then rotated in a beam of monochromatic X-rays, and the diffraction patterns are recorded on a detector.

- **Structure Solution and Refinement:** The collected diffraction data is used to solve the crystal structure, which involves determining the electron density distribution within the unit cell. This information is then refined to obtain the final atomic coordinates, lattice parameters, and bond lengths and angles.[3][7]

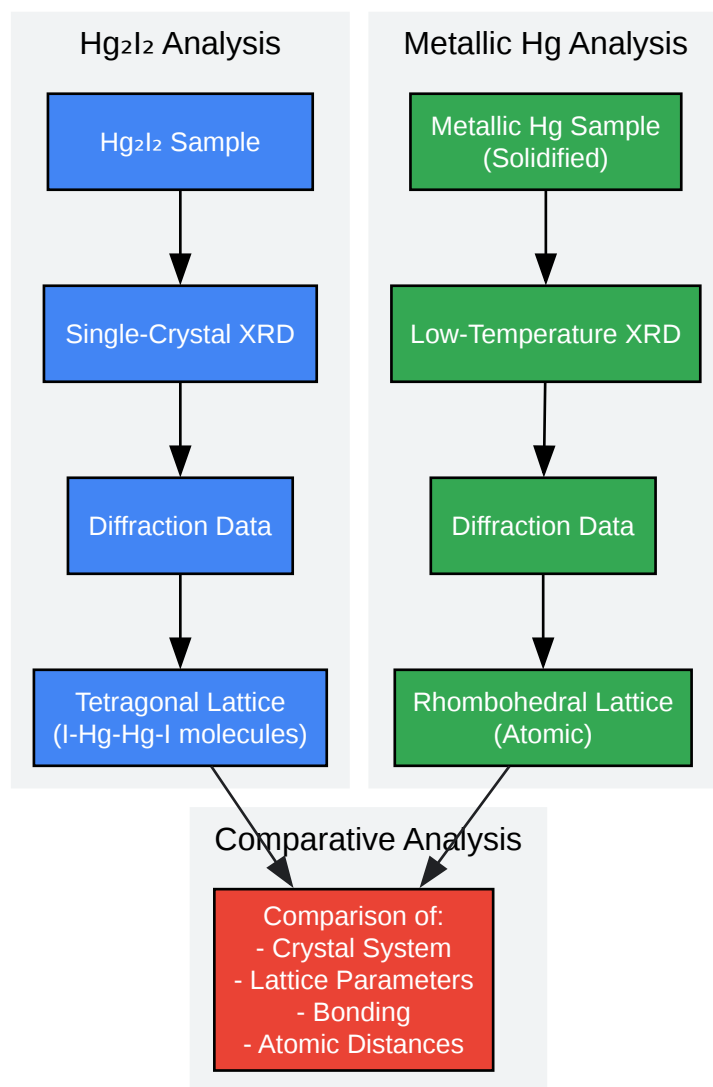
X-ray Diffraction of Metallic Mercury

As mercury is a liquid at room temperature, its crystal structure must be determined at temperatures below its freezing point (-38.83 °C).

- **Sample Preparation:** A sample of high-purity mercury is frozen in a capillary tube or other suitable sample holder.
- **Low-Temperature X-ray Diffraction:** The frozen mercury sample is maintained at a low temperature (e.g., 78 K) in a cryostat while being subjected to X-ray diffraction.[8] Both powder XRD and single-crystal XRD techniques can be used, depending on the nature of the frozen sample.
- **Data Analysis:** The resulting diffraction pattern is analyzed to determine the crystal system and lattice parameters. For the rhombohedral structure of α -Hg, the lattice constant 'a' and the angle ' α ' are determined.[1][5] A high-pressure, low-temperature body-centered tetragonal phase (β -Hg) has also been identified.[8]

Visualization of the Comparative Analysis Workflow

The logical flow for a comparative study of the crystal lattices of Hg_2I_2 and metallic mercury is illustrated in the diagram below.



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References

- 1. WebElements Periodic Table » Mercury » crystal structures [webelements.com]
- 2. WebElements Periodic Table » Mercury » crystal structures [winter.group.shef.ac.uk]

- 3. Redetermination of Hg₂I₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mercury (element) - Wikipedia [en.wikipedia.org]
- 5. pure.mpg.de [pure.mpg.de]
- 6. Mercury(I) iodide | 7783-30-4 | Benchchem [benchchem.com]
- 7. [PDF] Redetermination of Hg₂I₂ | Semantic Scholar [semanticscholar.org]
- 8. pubs.aip.org [pubs.aip.org]
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